

# Personal protective equipment for handling Odorranain-C1

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## Compound of Interest

Compound Name: Odorranain-C1

Cat. No.: B1578467

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## Handling and Safety Protocol: Odorranain-C1

Disclaimer: This document provides guidance on the safe handling of **Odorranain-C1** based on general laboratory practices for potent antimicrobial peptides. **Odorranain-C1** is an experimentally validated antimicrobial and antifungal peptide isolated from the Yunnanfu frog (*Odorrana grahami*). As there is no official Material Safety Data Sheet (MSDS), all handling should be performed by trained personnel in a designated laboratory setting, assuming the substance is hazardous.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent accidental exposure through inhalation, ingestion, or skin contact. The following table summarizes the required PPE for handling **Odorranain-C1**.

Equipment	Specification	Purpose
Gloves	Nitrile, powder-free	Prevents skin contact. Double-gloving is recommended when handling stock solutions.
Eye Protection	ANSI Z87.1-rated safety glasses or goggles	Protects eyes from splashes of solutions containing Odorranain-C1.
Lab Coat	Full-length, cuffed sleeves	Protects skin and personal clothing from contamination.
Respiratory Protection	N95 respirator or equivalent	Required when handling the lyophilized powder to prevent inhalation.

## Operational Plan: Stock Solution Preparation

Accurate and safe preparation of a stock solution is critical for experimental reproducibility and operator safety. All work with the lyophilized powder should be conducted in a chemical fume hood.

## Experimental Workflow: Stock Solution Preparation

Caption: Workflow for the safe preparation and storage of **Odorranain-C1** stock solution.

### Detailed Protocol:

- **Acclimatization:** Before opening, allow the vial of lyophilized **Odorranain-C1** to equilibrate to room temperature for at least 20 minutes. This prevents condensation from forming on the peptide.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the lyophilized powder using a calibrated analytical balance.
- **Reconstitution:** Reconstitute the peptide in a suitable solvent. For most applications, sterile, nuclease-free water is recommended. For example, to create a 1 mg/mL stock solution, add 1 mL of solvent for every 1 mg of peptide.

- **Solubilization:** Gently vortex the solution to ensure the peptide is fully dissolved. Avoid vigorous shaking, which can cause denaturation.
- **Aliquoting:** To prevent multiple freeze-thaw cycles, which can degrade the peptide, create single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

## Disposal Plan

All materials that have come into contact with **Odorranain-C1** must be treated as hazardous waste and disposed of according to institutional and local regulations.

Waste Type	Disposal Procedure
Contaminated Sharps	Place in a designated sharps container.
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a biohazard waste bag and autoclave before disposal.
Liquid Waste	Collect in a designated hazardous waste container. Decontaminate with a 10% bleach solution for at least 30 minutes before disposal.
Unused Stock Solutions	Treat as hazardous liquid waste. Do not pour down the drain.

## Emergency Procedures

**Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.

**Eye Contact:** Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.

**Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.

**Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

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